

Stability issues with 3-(Naphthalen-1-yloxy)propanoic acid in solution

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Compound of Interest

Compound Name: 3-(Naphthalen-1-yloxy)propanoic acid

Cat. No.: B1594351

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Technical Support Center: 3-(Naphthalen-1-yloxy)propanoic acid

Welcome to the technical support center for **3-(Naphthalen-1-yloxy)propanoic acid**. This resource is designed for researchers, scientists, and drug development professionals to provide in-depth troubleshooting guides and frequently asked questions (FAQs) regarding the stability of this compound in solution. Our goal is to equip you with the knowledge to anticipate and resolve common experimental challenges, ensuring the integrity and success of your research.

Section 1: Understanding the Molecule - Core Chemical Properties

Before delving into troubleshooting, a foundational understanding of **3-(Naphthalen-1-yloxy)propanoic acid**'s chemical properties is crucial. These characteristics directly influence its behavior in solution.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₂ O ₃	--INVALID-LINK--
Molecular Weight	216.23 g/mol	--INVALID-LINK--
Predicted pKa	4.56 ± 0.10	--INVALID-LINK--
XLogP3	3.1	--INVALID-LINK--
Appearance	White to Off-White Solid	--INVALID-LINK--

- pKa: The predicted pKa of approximately 4.56 indicates that **3-(Naphthalen-1-yloxy)propanoic acid** is a weak acid. In solutions with a pH below its pKa, the carboxylic acid group will be predominantly protonated (COOH), rendering the molecule less polar. Conversely, at a pH above its pKa, the carboxylate form (COO⁻) will dominate, increasing its polarity and potential for aqueous solubility. This pH-dependent ionization is a critical factor in its solubility and stability.
- XLogP3: The XLogP3 value of 3.1 suggests that the compound is lipophilic, meaning it has a preference for non-polar environments. This inherent hydrophobicity can lead to solubility challenges in aqueous media.

Section 2: Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues encountered when working with **3-(Naphthalen-1-yloxy)propanoic acid** in solution.

Issue 1: Precipitation or Poor Solubility in Aqueous Buffers

Q1: I'm observing precipitation of my **3-(Naphthalen-1-yloxy)propanoic acid** when I add it to my aqueous buffer. How can I improve its solubility?

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